

Generating and Characterizing AtPROPEP3 Overexpressing and Knockout Mutant Lines in *Arabidopsis thaliana*

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Compound of Interest

Compound Name: *AtPep3*

Cat. No.: *B15598717*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

AtPROPEP3 (AT1G73085) is a precursor gene in *Arabidopsis thaliana* that encodes a small signaling peptide, **AtPep3**. This peptide is involved in crucial plant signaling pathways, particularly in response to both biotic and abiotic stresses. Research has indicated that **AtPep3** plays a significant role in the plant's innate immune response and enhances tolerance to salinity stress. The signaling cascade is initiated when **AtPep3** binds to its receptor, PEPR1 (PEP RECEPTOR 1), triggering downstream responses that bolster plant defenses.^{[1][2]}

Understanding the precise function of AtPROPEP3 is of great interest for developing crops with enhanced resilience and for identifying novel targets in drug development aimed at modulating plant stress responses. Generating transgenic lines that either overexpress AtPROPEP3 or have the gene knocked out is a fundamental approach to elucidating its role. These application notes provide detailed protocols for creating and analyzing AtPROPEP3 overexpressing and knockout mutant lines in *Arabidopsis thaliana*.

Data Presentation

The following tables summarize key quantitative data required for the generation and analysis of AtPROPEP3 transgenic lines.

Table 1: Primer Design for Molecular Cloning and Expression Analysis

| Primer Name | Sequence (5' to 3') | Target | Purpose |
|---------------------|-------------------------------|----------------------|-----------------------------------|
| AtPROPEP3_F_cloning | CACCATGGAGAAGA AATCAAGGCGT | AtPROPEP3 CDS | Amplification for Gateway cloning |
| AtPROPEP3_R_cloning | TTAAATGTTCTACC ACTGCC | AtPROPEP3 CDS | Amplification for Gateway cloning |
| AtPROPEP3_qRT_F | CGGTTGTTGGTTTC TCTCTCG | AtPROPEP3 transcript | qRT-PCR analysis |
| AtPROPEP3_qRT_R | GCTTGAGCTCATCT TCCTTCG | AtPROPEP3 transcript | qRT-PCR analysis |
| ACTIN2_qRT_F | GGCTCCTCTTAACC CAAAGGC | ACTIN2 transcript | qRT-PCR reference gene |
| ACTIN2_qRT_R | CACACCATCACCAG AATCCAGC | ACTIN2 transcript | qRT-PCR reference gene |

Table 2: T-DNA Insertion Lines for AtPROPEP3 Knockout

| Line Name | Insertion Site | Collection | Ordering Information |
|-------------|----------------|------------|--------------------------|
| SALK_087117 | Exon 1 | SALK | Available from ABRC/NASC |
| GABI_345B09 | 5' UTR | GABI-Kat | Available from NASC |

Table 3: sgRNA Design for CRISPR/Cas9-mediated Knockout of AtPROPEP3

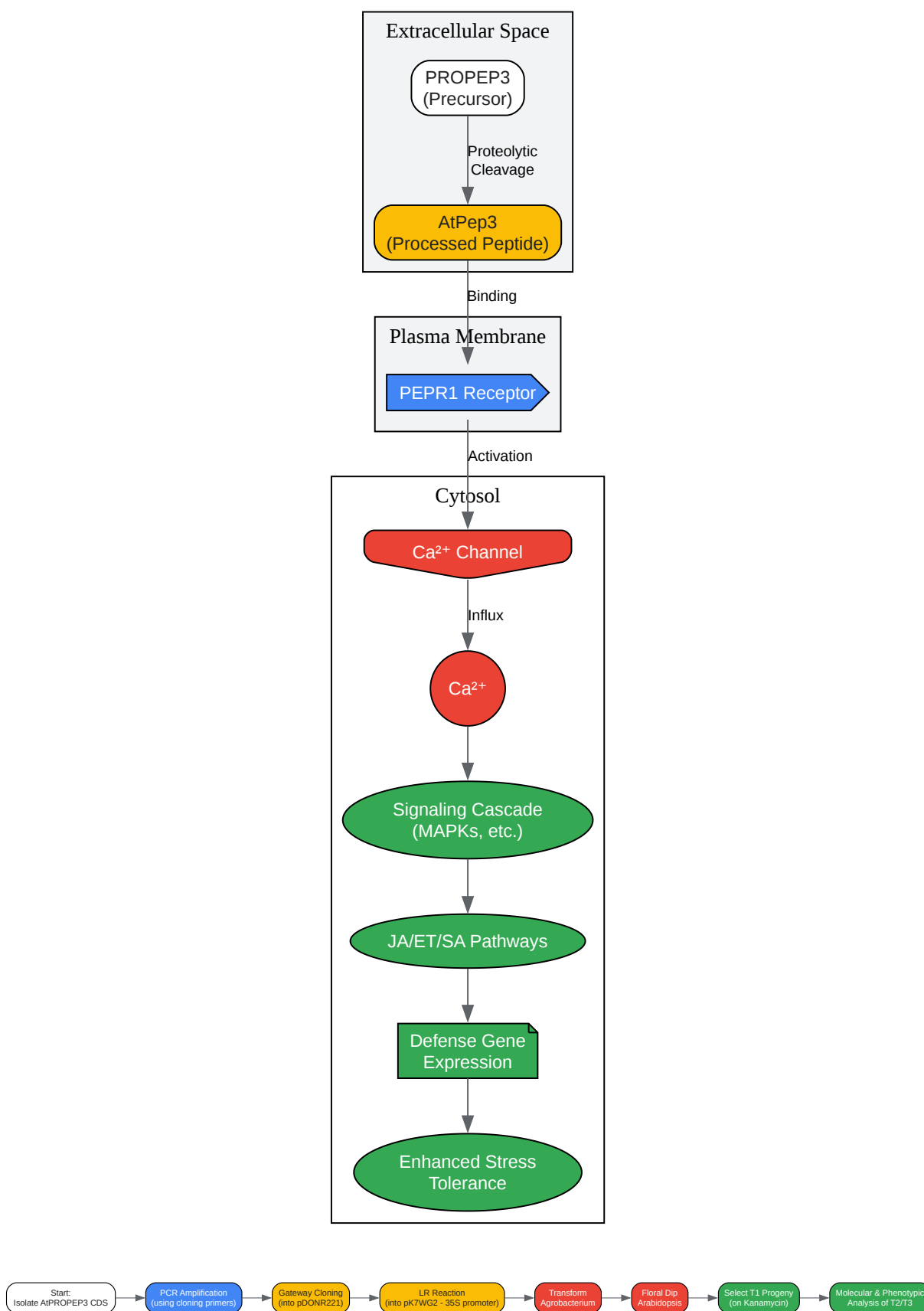
| sgRNA ID | Target Sequence (5' to 3') | PAM | Exon |
|------------------|-------------------------------|-----|------|
| AtPROPEP3_sgRNA1 | GGTGAAGAAATCAA GGCGTG | AGG | 1 |
| AtPROPEP3_sgRNA2 | GAAGAAATCAAGGC GTGGAG | AGG | 1 |

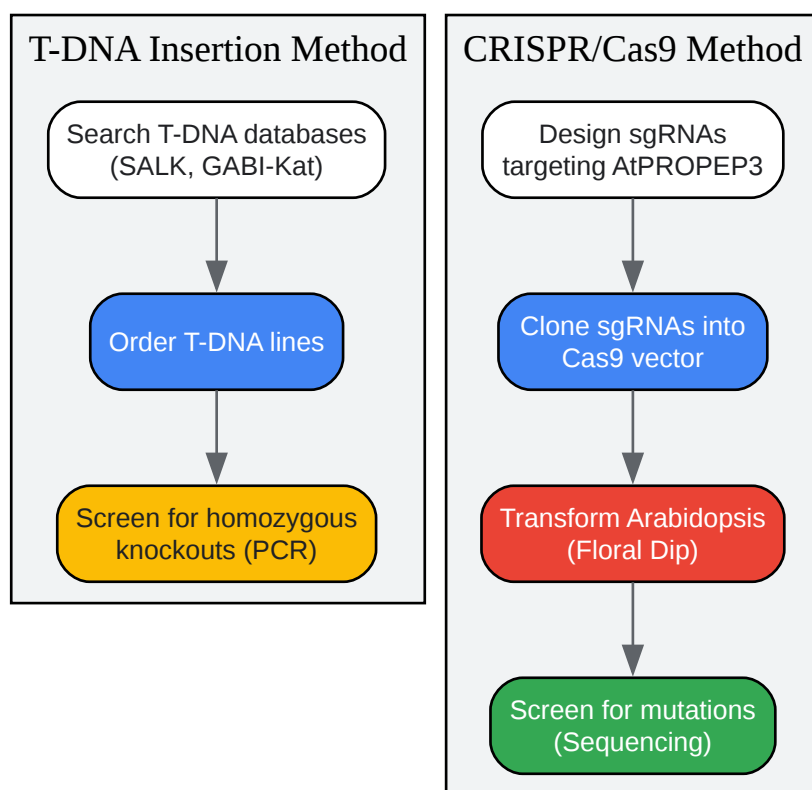
Table 4: Expected Gene Expression Changes in Transgenic Lines

| Line Type | Gene | Expected Fold Change (vs. Wild Type) | Reference |
|------------------|-----------|--|-----------|
| Overexpression | AtPROPEP3 | > 10-fold increase | [1] |
| Knockdown (RNAi) | AtPROPEP3 | > 70% decrease | [1] |
| T-DNA Knockout | AtPROPEP3 | No detectable transcript | N/A |
| CRISPR Knockout | AtPROPEP3 | No detectable transcript | N/A |

Signaling Pathway and Experimental Workflows

The following diagrams illustrate the AtPROPEP3 signaling pathway and the experimental workflows for generating transgenic lines.





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References

- 1. AtPep3 is a hormone-like peptide that plays a role in the salinity stress tolerance of plants - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pnas.org [pnas.org]
- To cite this document: BenchChem. [Generating and Characterizing AtPROPEP3 Overexpressing and Knockout Mutant Lines in Arabidopsis thaliana]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598717#generating-atpropep3-overexpressing-and-knockout-mutant-lines]

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